

Application Notes and Protocols for Cell Viability Assay with JND4135

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Compound of Interest

Compound Name: JND4135
Cat. No.: B15618416

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Introduction

JND4135 is a potent, Type II pan-Tropomyosin Receptor Kinase (TRK) inhibitor targeting TRKA, TRKB, and TRKC with IC₅₀ values in the low nanomolar range (2.79, 3.19, and 3.01 nM, respectively).[1][2] It has demonstrated significant activity against wild-type TRK proteins and, notably, is effective against acquired resistance mutations, including those in the xDFG motif.[3][4][5][6] The mechanism of action of **JND4135** involves the inhibition of TRK autophosphorylation and the subsequent suppression of downstream signaling cascades, such as the PLCγ-PKC, PI3K-AKT, and RAS-MAPK pathways.[3] This ultimately leads to the induction of G0/G1 cell cycle arrest and apoptosis in cancer cells harboring TRK fusions or mutations.[1][3] These application notes provide a detailed protocol for assessing the effect of **JND4135** on cell viability, a crucial step in preclinical drug evaluation.

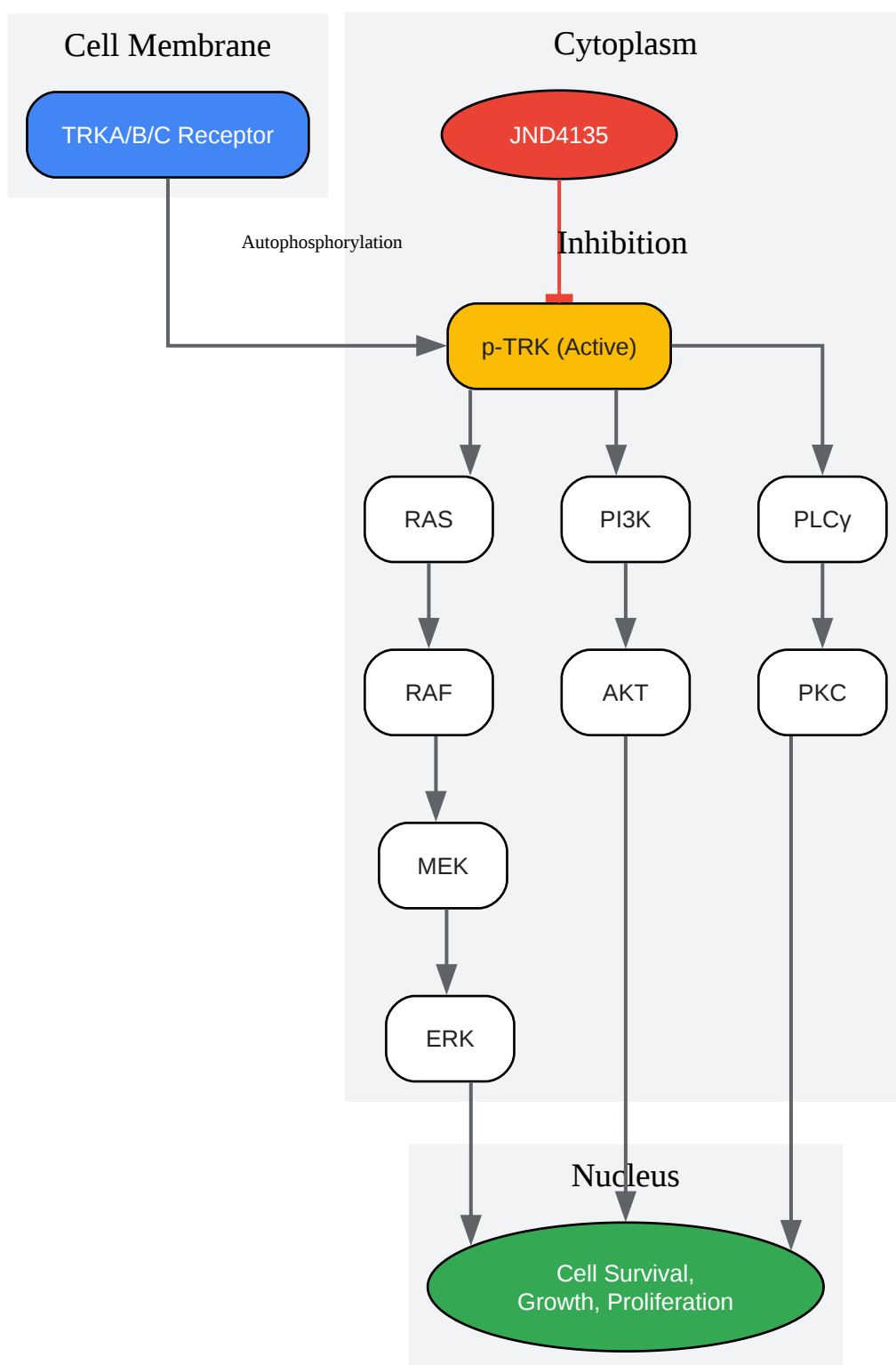
Data Presentation

Table 1: Inhibitory Activity of **JND4135** against TRK Kinases

Target	IC50 (nM)
TRKA	2.79
TRKB	3.19
TRKC	3.01

This data is based on in vitro kinase assays and demonstrates the potent pan-TRK inhibitory activity of **JND4135**.[\[1\]](#)[\[2\]](#)

Signaling Pathway of JND4135 Inhibition



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Caption: **JND4135** inhibits TRK autophosphorylation and downstream signaling.

Experimental Protocols

Cell Viability Assay Using MTT

This protocol describes the determination of cell viability by measuring the metabolic activity of cells upon treatment with **JND4135**. The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay based on the reduction of the yellow tetrazolium salt MTT to purple formazan crystals by mitochondrial dehydrogenases in living cells.

Materials:

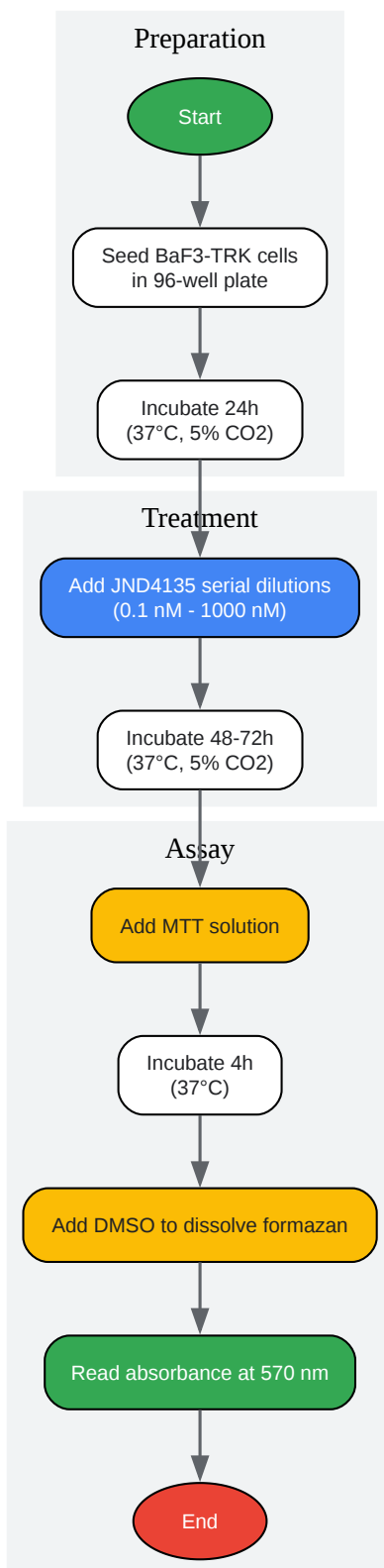
- **JND4135** compound
- BaF3 cells expressing a TRK fusion or mutation (e.g., BaF3-CD74-TRKA-G667C)[[3](#)]
- RPMI-1640 medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Phosphate-Buffered Saline (PBS)
- MTT solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well cell culture plates
- Microplate reader

Procedure:

- Cell Seeding:
 - Culture BaF3 cells in RPMI-1640 medium supplemented with 10% FBS and 1% Penicillin-Streptomycin.

- Harvest cells in the logarithmic growth phase and determine cell density and viability using a hemocytometer and Trypan Blue exclusion.
- Dilute the cell suspension to a final concentration of 1×10^5 cells/mL.
- Seed 100 μ L of the cell suspension into each well of a 96-well plate (10,000 cells/well).
- Incubate the plate for 24 hours at 37°C in a humidified atmosphere with 5% CO₂.
- Compound Preparation and Treatment:
 - Prepare a stock solution of **JND4135** in DMSO.
 - Perform serial dilutions of the **JND4135** stock solution in culture medium to achieve the desired final concentrations (e.g., a range from 0.1 nM to 1000 nM). A vehicle control (DMSO) should also be prepared.
 - After the 24-hour incubation, carefully remove the medium from the wells and add 100 μ L of the medium containing the different concentrations of **JND4135** or the vehicle control.
 - Incubate the plates for an additional 48-72 hours at 37°C and 5% CO₂.
- MTT Assay:
 - After the treatment period, add 10 μ L of MTT solution (5 mg/mL) to each well.
 - Incubate the plates for 4 hours at 37°C to allow for the formation of formazan crystals.
 - After incubation, add 100 μ L of DMSO to each well to dissolve the formazan crystals.
 - Gently shake the plates for 10 minutes to ensure complete dissolution.
- Data Acquisition:
 - Measure the absorbance of each well at 570 nm using a microplate reader.
 - Calculate the percentage of cell viability for each treatment group relative to the vehicle control.

Experimental Workflow



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Caption: Workflow for assessing cell viability with **JND4135** using MTT assay.

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